

# In-Depth Technical Guide to 3-Hydroxy Bromazepam-d4 Reference Standard

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## Compound of Interest

Compound Name: 3-Hydroxy Bromazepam-d4

Cat. No.: B15295784

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This technical guide provides a comprehensive overview of the core properties and analytical applications of the **3-Hydroxy Bromazepam-d4** reference standard. This deuterated analog of a primary Bromazepam metabolite is a critical tool in pharmacokinetic, metabolic, and toxicological studies, offering high precision and accuracy in quantitative analyses.

## Chemical and Physical Properties

**3-Hydroxy Bromazepam-d4** is a stable-labeled internal standard essential for mass spectrometry-based quantification of 3-Hydroxy Bromazepam. The introduction of four deuterium atoms on the pyridinyl ring provides a distinct mass shift, enabling clear differentiation from the unlabeled analyte while maintaining nearly identical chemical and physical behaviors.

Table 1: Core Properties of **3-Hydroxy Bromazepam-d4**

Property	Value	Source
Chemical Name	7-bromo-3-hydroxy-5-(pyridin-2-yl-d4)-1,3-dihydro-2H-1,4-benzodiazepin-2-one	N/A
Synonyms	3-Hydroxybromazepam-D4 (pyridyl-D4)	
CAS Number	1246819-39-5	
Molecular Formula	C <sub>14</sub> H <sub>6</sub> D <sub>4</sub> BrN <sub>3</sub> O <sub>2</sub>	
Molecular Weight	336.18 g/mol	
Appearance	Typically supplied as a solution in methanol or acetonitrile	N/A
Solubility	Soluble in methanol and acetonitrile. Information on solubility in other organic solvents is limited.	N/A
Storage Conditions	-20°C for long-term storage.	N/A

Note: Specific physical properties such as melting point and boiling point for the solid form of **3-Hydroxy Bromazepam-d4** are not readily available in the public domain, as it is most commonly supplied and used in a solution format. For the non-deuterated form, Bromazepam, the melting point is reported to be approximately 237-238.5°C (with decomposition)[1].

## Spectroscopic Data

Spectroscopic analysis is fundamental to confirming the identity and purity of the reference standard. While specific spectra for **3-Hydroxy Bromazepam-d4** are not widely published, data for the non-deuterated analog, 3-Hydroxybromazepam, provide a basis for expected spectral characteristics. The mass spectrum will exhibit a +4 m/z shift compared to the unlabeled compound.

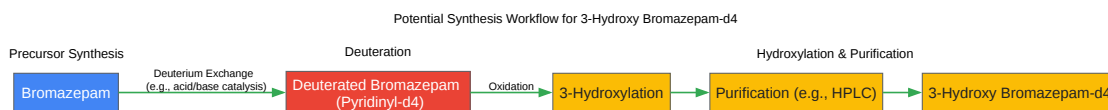
Table 2: Spectroscopic Data for 3-Hydroxybromazepam (Non-deuterated)

Spectroscopic Technique	Key Data and Observations
Mass Spectrometry (Electron Ionization)	Molecular Weight: 332.15 g/mol . The mass spectrum can be viewed on the NIST WebBook. <a href="#">[2]</a>
$^1\text{H}$ NMR	Spectra available in spectral databases such as SpectraBase. <a href="#">[3]</a>
$^{13}\text{C}$ NMR	Spectra available in spectral databases such as SpectraBase. <a href="#">[3]</a>

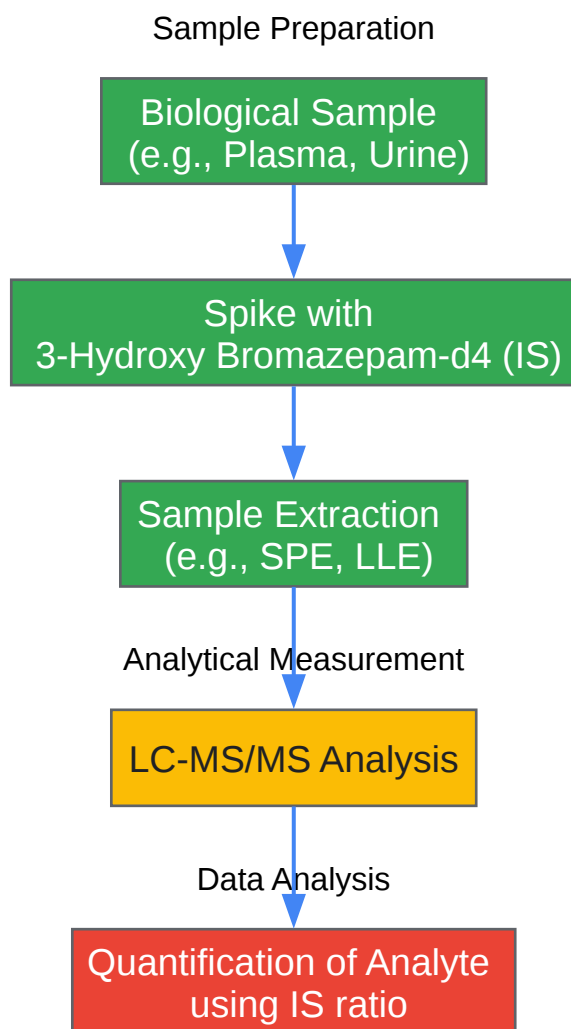
## Synthesis and Isotopic Labeling

The synthesis of **3-Hydroxy Bromazepam-d4** involves the introduction of deuterium atoms onto the pyridine ring of a suitable precursor. While a specific, detailed synthesis protocol for this exact molecule is not publicly available, a general approach for deuterating benzodiazepine derivatives has been described. This often involves a deuterium exchange reaction on an activated precursor molecule. For instance, a method for the synthesis of 3-deuterated diazepam and nordiazepam 4-oxides has been reported, which utilizes a keto-enol tautomerism in deuterated alkaline methanol for deuterium exchange[\[4\]](#). A similar principle could be adapted for the synthesis of deuterated Bromazepam derivatives.

The logical workflow for a potential synthesis is outlined below.



## Bioanalytical Workflow using 3-Hydroxy Bromazepam-d4



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## References

- 1. Bromazepam CAS#: 1812-30-2 [m.chemicalbook.com]
- 2. Bromazepam-3-hydroxy [webbook.nist.gov]
- 3. 3-Hydroxybromazepam | C<sub>14</sub>H<sub>10</sub>BrN<sub>3</sub>O<sub>2</sub> | CID 166774 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. inis.iaea.org [inis.iaea.org]
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